Elucidation and Confirmation of 6-O-Acetylcoriatin: A Technical Guide

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Compound of Interest

Compound Name: *6-O-Acetylcoriatin*

Cat. No.: *B15590855*

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Disclaimer: As of December 2025, a primary literature source detailing the isolation and full spectroscopic characterization of **6-O-Acetylcoriatin** could not be located through comprehensive searches of available scientific databases. This technical guide, therefore, presents a hypothetical yet chemically rigorous approach to its structure elucidation and confirmation, based on established methodologies for analogous picrotoxane sesquiterpenoids isolated from the Coriaria genus. The experimental protocols and spectroscopic data are predicated on those reported for closely related compounds, such as coriatin and tutin.

This guide is intended for researchers, scientists, and drug development professionals, providing an in-depth overview of the processes and data integral to the structural determination of novel natural products.

Introduction

The genus Coriaria is known for producing a variety of picrotoxane-type sesquiterpenoids, a class of compounds characterized by their complex cage-like structures and potent biological activities. **6-O-Acetylcoriatin** is a derivative of coriatin, bearing an acetyl group at the C-6 position. The structural elucidation of such molecules is a meticulous process that relies on a combination of advanced chromatographic and spectroscopic techniques. This document

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outlines the typical workflow for the isolation, purification, and comprehensive structural analysis of **6-O-Acetylcoriatin**.

Proposed Isolation and Purification Protocol

The isolation of **6-O-Acetylcoriatin** from a plant source, such as Coriaria sinica, would follow a multi-step chromatographic process designed to separate compounds based on their polarity and size.

Experimental Protocol: Isolation and Purification

- Plant Material and Extraction:
  - Air-dried and powdered aerial parts of Coriaria sinica (1 kg) are extracted exhaustively with 95% ethanol (3 x 5 L) at room temperature for 72 hours.
  - The combined ethanolic extracts are filtered and concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning:
  - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity: n-hexane, ethyl acetate, and n-butanol.
  - The ethyl acetate fraction, which is expected to contain sesquiterpenoids of medium polarity, is selected for further purification.
- Column Chromatography (CC):
  - The dried ethyl acetate fraction (50 g) is subjected to silica gel column chromatography.
  - The column is eluted with a gradient of n-hexane and ethyl acetate (from 100:0 to 0:100), followed by ethyl acetate and methanol (from 100:0 to 90:10).
  - Fractions of 250 mL are collected and monitored by Thin Layer Chromatography (TLC). Fractions with similar TLC profiles are combined.
- Preparative High-Performance Liquid Chromatography (Prep-HPLC):

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- Fractions showing the presence of a compound with the expected polarity for **6-O-Acetylcoriatin** are further purified by reversed-phase preparative HPLC (C18 column).
- A gradient of acetonitrile and water is used as the mobile phase.
- The peak corresponding to **6-O-Acetylcoriatin** is collected, and the solvent is removed under vacuum to yield the pure compound.

Structure Elucidation

The determination of the chemical structure of the isolated compound involves a suite of spectroscopic analyses, primarily Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry (MS)

High-resolution mass spectrometry is employed to determine the exact molecular formula of the compound.

Experimental Protocol: Mass Spectrometry

- Instrumentation: A high-resolution quadrupole time-of-flight (Q-TOF) mass spectrometer equipped with an electrospray ionization (ESI) source is used.
- Method: The purified compound is dissolved in methanol and infused into the ESI source in positive ion mode.
- Data Acquisition: Mass spectra are acquired over a mass range of m/z 100-1000.

Predicted Mass Spectrometry Data

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Ion	Predicted m/z	Interpretation
$[M+H]^+$	339.1393	Protonated molecule $(C_{17}H_{22}O_7 + H)^+$
$[M+Na]^+$	361.1212	Sodiated adduct $(C_{17}H_{22}O_7 + Na)^+$
$[M-CH_3COOH+H]^+$	279.1181	Loss of acetic acid from the protonated molecule

Nuclear Magnetic Resonance (NMR) Spectroscopy

A combination of 1D and 2D NMR experiments is essential for the complete assignment of the proton (^1H) and carbon (^{13}C) signals and for establishing the connectivity and stereochemistry of the molecule.

Experimental Protocol: NMR Spectroscopy

- Instrumentation: A 600 MHz NMR spectrometer with a cryoprobe.
- Sample Preparation: The purified compound (~5 mg) is dissolved in deuterated chloroform ($CDCl_3$).
- Experiments: ^1H NMR, ^{13}C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) spectra are acquired.

Predicted ^1H and ^{13}C NMR Spectroscopic Data for **6-O-Acetylcoriatin**

Note: These chemical shifts are predicted based on the known data for coriatin and the expected deshielding effect of the acetyl group at the C-6 position.

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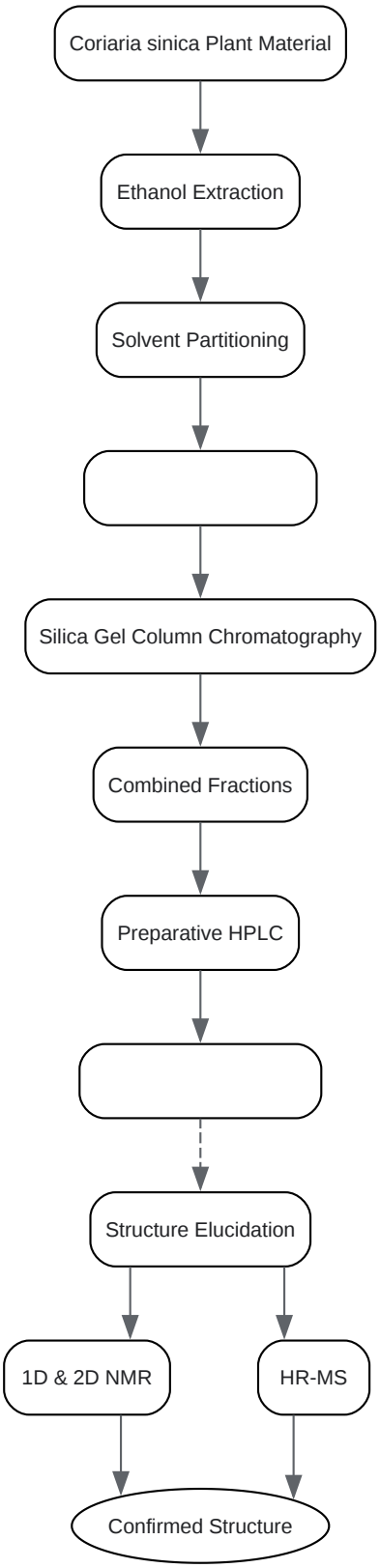
Position	Predicted $\delta^{13}C$ (ppm)	Predicted $\delta^{1}H$ (ppm)	Multiplicity (J in Hz)
1	80.5	4.10	d (3.0)
2	45.2	2.85	m
3	38.0	2.10	m
4	135.8	-	-
5	125.5	5.95	d (1.5)
6	75.1	5.40	d (4.5)
7	50.1	2.90	m
8	72.3	-	-
9	42.1	2.30	m
10	175.2	-	-
11	14.5	1.15	s
12	118.2	5.10, 5.25	s, s
13	20.1	1.80	s
14	25.5	1.30	s
15	26.0	1.35	s
OAc	170.5 (C=O), 21.0 (CH_3)	2.05 (CH_3)	s

Visualization of Methodologies

Experimental Workflow

The overall process from plant material to a confirmed chemical structure is a systematic workflow.

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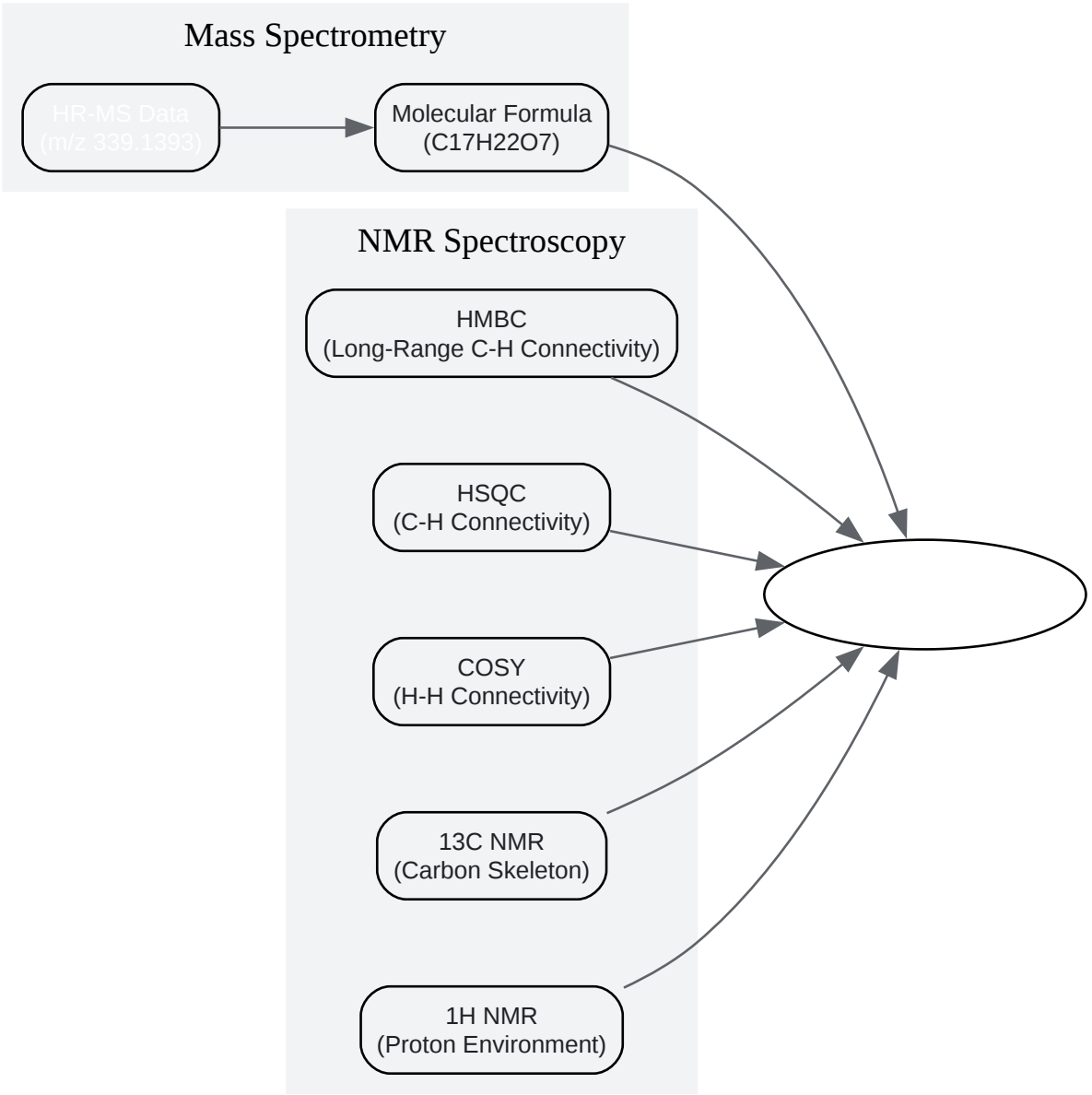
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Figure 1: Experimental workflow for isolation and identification.

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Logic of Structure Confirmation

The data from various spectroscopic techniques are pieced together to confirm the final structure.



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